

Epelmycin D: An In-depth Technical Guide on Physicochemical Properties and Stability

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Compound of Interest

Compound Name: *Epelmycin D*

Cat. No.: *B15579798*

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A comprehensive search of available scientific literature and chemical databases has revealed no specific data for a compound identified as "**Epelmycin D**." The search results consistently redirect to information pertaining to Epelmycin A, a closely related anthracycline antibiotic.

It is possible that "**Epelmycin D**" is a less common or newly identified member of the epelmycin family for which data has not yet been publicly disseminated. Alternatively, it may be a synonym not widely indexed, or the query may contain a typographical error.

Given the absence of specific information for **Epelmycin D**, this guide will proceed by presenting the available data for the well-characterized analogue, Epelmycin A, as a reference point for researchers, scientists, and drug development professionals. It is crucial to note that while structurally similar, the physicochemical and stability properties of **Epelmycin D** may differ from those of Epelmycin A.

Physicochemical Properties of Epelmycin A

The known physicochemical properties of Epelmycin A are summarized in the table below. This information is primarily derived from computational models and database entries, and experimental data for some properties remains limited.

Property	Value	Source
Molecular Formula	C ₄₂ H ₅₃ NO ₁₅	PubChem
Molecular Weight	811.9 g/mol	PubChem[1]
Appearance	Not Reported	
Melting Point	Not Reported	
Solubility	Not Reported	
pKa	Not Reported	
LogP	Not Reported	

Stability Profile of Epelmycin A

Detailed experimental stability data for Epelmycin A is not readily available in the public domain. However, general principles of anthracycline stability can be applied to infer its likely behavior under various conditions. Anthracyclines are known to be sensitive to pH, light, and oxidative conditions.

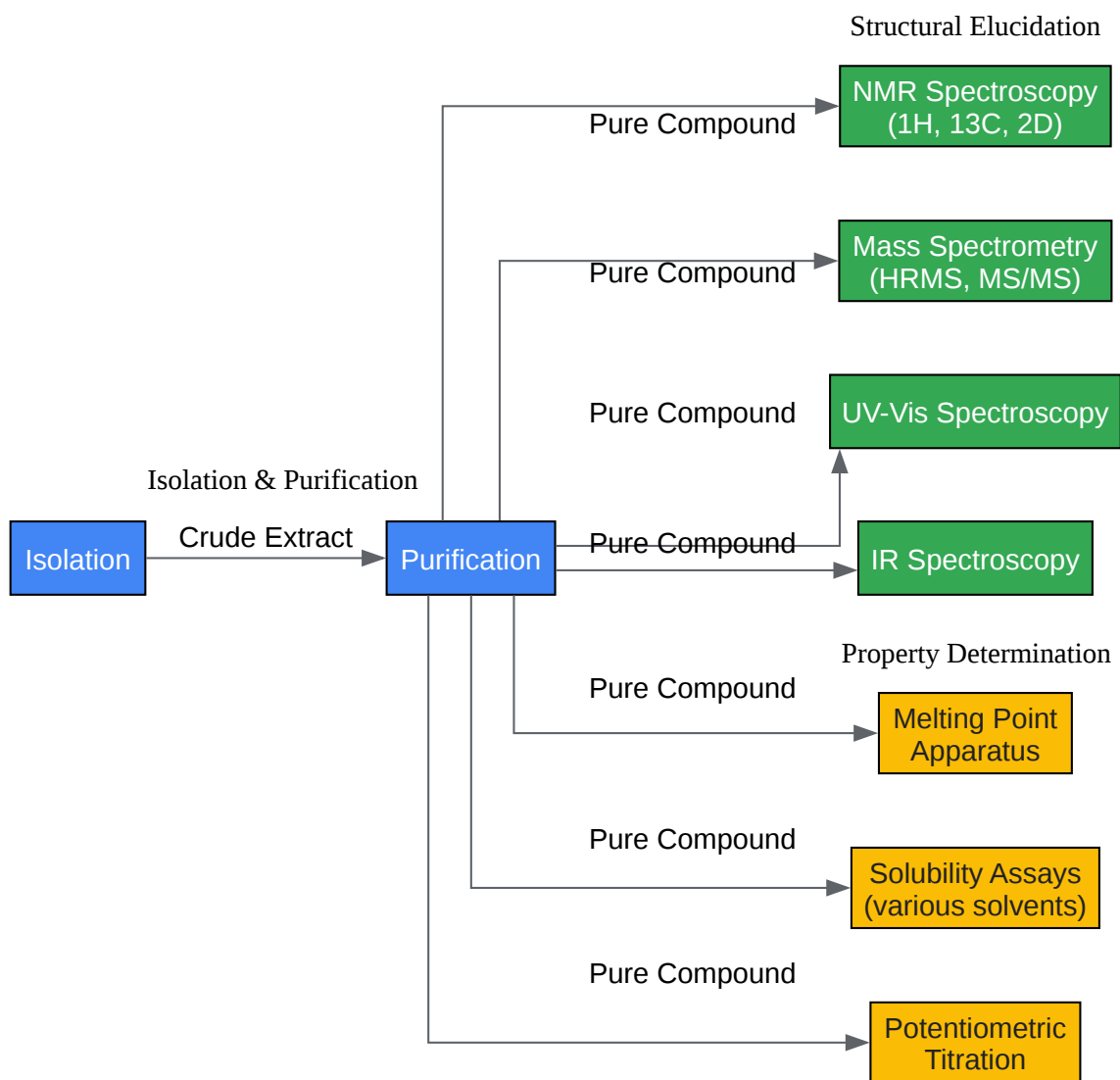
General Stability Considerations for Anthracyclines:

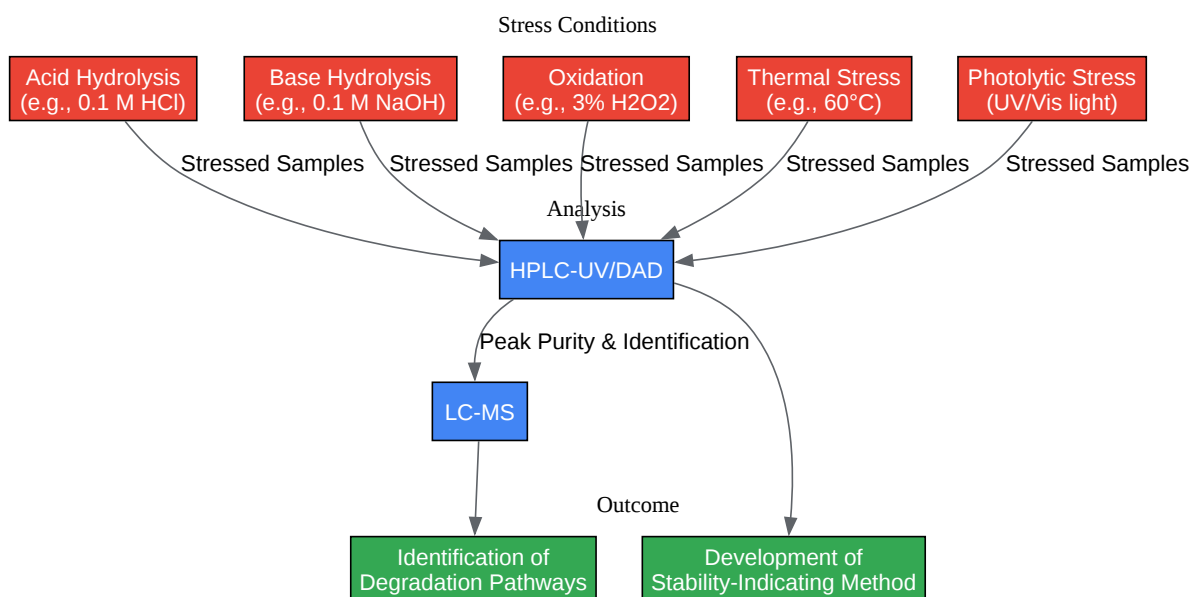
- pH Stability:** Glycosidic linkages in anthracyclines are susceptible to hydrolysis under acidic conditions, leading to the cleavage of the sugar moieties and loss of biological activity. They are generally more stable in neutral to slightly acidic pH.
- Photostability:** Exposure to light, particularly UV radiation, can lead to photodegradation of the anthracycline chromophore, resulting in a loss of potency and the formation of degradation products.
- Oxidative Stability:** The hydroquinone moiety in the anthracycline structure is susceptible to oxidation, which can be catalyzed by metal ions.

Experimental Protocols for Physicochemical and Stability Analysis

While specific protocols for **Epelmycin D** are unavailable, standard methodologies for characterizing and assessing the stability of complex natural products like anthracyclines would be employed.

Workflow for Physicochemical Characterization





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References

- 1. Epelmycin A | C₄₂H₅₃NO₁₅ | CID 139589246 - PubChem [pubchem.ncbi.nlm.nih.gov]
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